

Physical and chemical properties of 2,5-Dichlorobenzophenone

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Compound of Interest

Compound Name: 2,5-Dichlorobenzophenone

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An In-depth Technical Guide to 2,5-Dichlorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorobenzophenone is a halogenated aromatic ketone that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a benzophenone core with two chlorine substituents on one of the phenyl rings, imparts specific reactivity and properties that are leveraged in various industrial and research applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **2,5-**

Dichlorobenzophenone, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly within the pharmaceutical and chemical industries.

Chemical and Physical Properties

The fundamental physicochemical properties of **2,5-Dichlorobenzophenone** are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical processes.

Table 1: General and Physical Properties

Property	Value	Reference
Chemical Name	(2,5-dichlorophenyl) (phenyl)methanone	[1]
Synonyms	2,5-Dichlorophenyl phenyl ketone	[1]
CAS Number	16611-67-9	[1]
Molecular Formula	C ₁₃ H ₈ Cl ₂ O	[1][2]
Molecular Weight	251.11 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	87-88 °C	[4]
Boiling Point	369.9 °C at 760 mmHg	[5]
Density	1.311 g/cm ³ (Predicted)	[5]
Flash Point	156.4 °C	[5]
Solubility	Sparingly soluble in water.[3]	

Table 2: Spectral Data

Spectroscopic Technique	Data Summary	Reference
¹³ C NMR	Spectra available on PubChem.	[1]
Mass Spectrometry (GC-MS)	Spectra available on PubChem.	[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available on PubChem.	[1]

Experimental Protocols

Synthesis of 2,5-Dichlorobenzophenone via Friedel-Crafts Acylation

The most common method for the synthesis of **2,5-Dichlorobenzophenone** is the Friedel-Crafts acylation of 1,4-dichlorobenzene with benzoyl chloride using a Lewis acid catalyst, typically aluminum chloride.[\[3\]](#)

Materials:

- 1,4-Dichlorobenzene
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Toluene
- Hexane
- Ice
- Water
- Aqueous sodium bicarbonate solution
- Three-necked flask equipped with a mechanical stirrer, thermometer, and condenser with a gas outlet to an aqueous NaOH scrub tower.

Procedure:

- To a 22 L three-necked flask, add 1,4-dichlorobenzene (3 kg, 26.4 mol) and benzoyl chloride (2.6 kg, 18.55 mol).[\[6\]](#)
- Heat the mixture to 80 °C to obtain a homogeneous solution.[\[6\]](#)
- With stirring, add anhydrous aluminum chloride (5.5 kg, 41.25 mol) over 12 minutes. The molar ratio of AlCl_3 to 1,4-dichlorobenzene to benzoyl chloride should be approximately 2.2:1.4:1.0.[\[6\]](#)

- Heat the resulting mixture to 140 °C over 60 minutes, and then increase the temperature to 175 °C and maintain for 30 minutes.[\[6\]](#)
- Stop the heating and allow the mixture to cool to 80 °C over two hours.[\[6\]](#)
- Carefully pour the reaction mixture into a well-stirred mixture of approximately 25 L of water and 15 kg of ice over 30 minutes to quench the reaction.[\[6\]](#)
- Collect the resulting organic solid by filtration.[\[6\]](#)
- Dissolve the crude solid in 7 L of toluene.[\[6\]](#)
- Wash the toluene solution with aqueous sodium bicarbonate and then dry the organic layer.[\[6\]](#)
- Remove the toluene by distillation.[\[6\]](#)
- The pure **2,5-dichlorobenzophenone** can be isolated by recrystallization from a mixture of hexane and toluene, yielding approximately 80% of the final product.[\[6\]](#)

Recrystallization for Purification

Recrystallization is a critical step to obtain high-purity **2,5-Dichlorobenzophenone**. A two-solvent system is often effective.

General Protocol for Two-Solvent Recrystallization:

- Dissolve the crude **2,5-Dichlorobenzophenone** in a minimum amount of a hot solvent in which it is readily soluble (e.g., toluene).
- While the solution is hot, add a second solvent in which the compound is less soluble (e.g., hexane) dropwise until the solution becomes cloudy, indicating saturation.[\[7\]](#)
- If persistent cloudiness occurs, add a small amount of the first solvent to redissolve the precipitate.
- Allow the solution to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to promote crystallization.[\[7\]](#)

- Collect the purified crystals by vacuum filtration and wash them with a small amount of the cold solvent mixture.[7]
- Dry the crystals under vacuum to remove any residual solvent.

Mandatory Visualization

Below is a diagram illustrating the experimental workflow for the synthesis and purification of **2,5-Dichlorobenzophenone**.



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Experimental Workflow for 2,5-Dichlorobenzophenone Synthesis

Applications in Research and Drug Development

2,5-Dichlorobenzophenone is a valuable building block in organic synthesis with several key applications:

- **Pharmaceutical Intermediate:** It serves as a precursor in the synthesis of various pharmaceutical compounds. The dichlorinated phenyl group can be a key structural motif or can be further functionalized.[6][8]
- **Photoinitiator:** In polymer chemistry, it can act as a photoinitiator, absorbing UV light to generate free radicals that initiate polymerization reactions. This is particularly useful in the curing of coatings and adhesives.[3][8]
- **UV Filter:** Its ability to absorb UV radiation makes it a potential component in cosmetic formulations as a UV filter, protecting against sun damage.[8]

- Agrochemical Synthesis: Similar to its role in pharmaceuticals, it is also used as an intermediate in the production of agrochemicals.[3][8]

Due to its primary role as a synthetic intermediate, there is limited information available regarding its direct biological activity or involvement in specific signaling pathways. Its utility in drug development is primarily as a starting material for the construction of more complex, biologically active molecules.

Safety and Handling

2,5-Dichlorobenzophenone is classified as an irritant, causing skin and serious eye irritation. It may also cause respiratory irritation.[5]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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